Technical Guide: (2S)-N-Ethyl-2-hydroxypropanamide as a High-Efficiency Chiral Auxiliary

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Compound of Interest

Compound Name:	*(2S)-N-Ethyl-2-hydroxypropanamide*
CAS No.:	*194022-24-7*
Cat. No.:	*B574451*

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Executive Summary

While Evans Oxazolidinones remain the gold standard for diastereoselectivity (>99:1 dr), they suffer from poor atom economy, high cost, and difficult hydrolytic cleavage. **(2S)-N-Ethyl-2-hydroxypropanamide** emerges as a superior alternative for large-scale and industrial applications. Derived from renewable L-lactic acid, this auxiliary offers a 30-40% improvement in atom economy, significantly lower raw material costs, and milder cleavage conditions (ester hydrolysis vs. imide cleavage), while maintaining acceptable diastereoselectivity (typically 10:1 to 20:1, upgradeable via crystallization).

Technical Profile & Mechanism of Action

Compound Identity[1][2][3][4]

- IUPAC Name: **(2S)-N-Ethyl-2-hydroxypropanamide**[1]
- Common Name: (S)-N-Ethyl Lactamide[1]

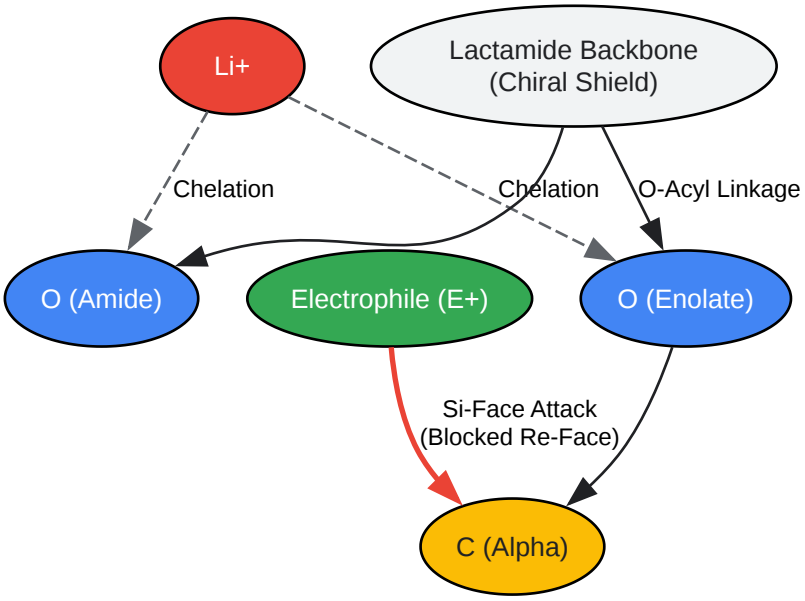
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- CAS Number: 194022-24-7
- Structure:
- Chiral Source: L-Lactic Acid (Bio-renewable)

Mechanism: The O-Acyl Chelation Model

Unlike Evans auxiliaries, which utilize an N-acyl imide linkage, **(2S)-N-Ethyl-2-hydroxypropanamide** typically utilizes an O-acyl ester linkage. The substrate (e.g., propionate) is esterified to the hydroxyl group of the auxiliary.

Stereocontrol Mechanism: Upon enolization (e.g., with LDA), the lithium cation is chelated by the enolate oxygen and the amide carbonyl oxygen of the auxiliary. This rigid Zimmerman-Traxler-like transition state blocks one face of the enolate, directing the electrophile to the opposite face.



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Caption: Figure 1: Lithium-chelated transition state showing the rigidification of the O-acyl enolate by the amide moiety.

Comparative Performance Analysis

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The following table contrasts **(2S)-N-Ethyl-2-hydroxypropanamide** with the standard Evans auxiliary ((S)-4-Isopropyl-2-oxazolidinone).

Metric	(2S)-N-Ethyl-2-hydroxypropanamide	Evans Oxazolidinone ((S)-Valine derived)	Advantage
Molecular Weight	117.15 g/mol	~143.18 g/mol (Auxiliary only)	Lactamide (Higher Atom Economy)
Linkage Type	O-Acyl (Ester)	N-Acyl (Imide)	Lactamide (Easier Cleavage)
Cleavage Reagent	LiOH / H_2O (Mild Hydrolysis)	LiOOH / H_2O_2 (Harsh Oxidative)	Lactamide (Safety/Cost)
Feedstock Cost	Low (Lactic Acid + Ethylamine)	Medium/High (Valinol + Phosgene source)	Lactamide
Diastereoselectivity (dr)	10:1 - 20:1 (Pre-crystallization)	>99:1 (Often typically >50:1)	Evans (Superior Precision)
Scalability	High (Green synthesis possible)	Medium (Requires cryogenic conditions)	Lactamide

Deep Dive: The "Cleavage Bottleneck"

The most significant advantage of the N-ethyl lactamide auxiliary is the ease of removal.

- Evans Protocol: Cleaving the N-acyl imide often requires Lithium Hydroperoxide (LiOOH) at 0°C. This generates peracids as byproducts and poses safety risks at scale.
- Lactamide Protocol: The O-acyl linkage is a simple ester. It can be cleaved via standard saponification (LiOH/THF/H_2O) or transesterification (NaOMe/MeOH). This allows for the direct synthesis of methyl esters or carboxylic acids without oxidative reagents.

Atom Economy & Green Chemistry

For a standard propionate alkylation:

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- Evans: To install a C3 unit (Propionate, MW 73), you use an auxiliary of MW ~143. Mass Efficiency < 35%.
- Lactamide: Auxiliary MW 117. Mass Efficiency ~40%. Furthermore, the synthesis of the lactamide auxiliary itself can be performed solvent-free by heating L-ethyl lactate with ethylamine, whereas oxazolidinones require multi-step synthesis from amino alcohols involving phosgene equivalents (e.g., diethyl carbonate).

Experimental Protocols

Synthesis of **(2S)-N-Ethyl-2-hydroxypropanamide**

Note: This protocol avoids the use of coupling reagents, utilizing direct aminolysis.

- Reagents: Ethyl (S)-lactate (1.0 equiv), Ethylamine (70% aq. solution, 3.0 equiv).
- Procedure: Charge a pressure vessel with Ethyl (S)-lactate. Add Ethylamine solution dropwise at 0°C. Seal the vessel and stir at room temperature for 24 hours.
- Workup: Concentrate in vacuo to remove excess ethylamine and ethanol.
- Purification: Distillation under reduced pressure (bp ~100°C at 0.5 mmHg) or crystallization from Et_2O/Hexanes.
- Yield: Typically >90%.

Attachment (Acylation)

- Reagents: **(2S)-N-Ethyl-2-hydroxypropanamide** (1.0 equiv), Propionyl Chloride (1.1 equiv), Et_3N (1.2 equiv), DMAP (0.1 equiv), DCM.
- Procedure: Dissolve auxiliary in DCM at 0°C. Add Et_3N and DMAP. Add Propionyl Chloride dropwise. Stir 2h.
- Outcome: Formation of the O-propionyl derivative.

Asymmetric Alkylation (Example)

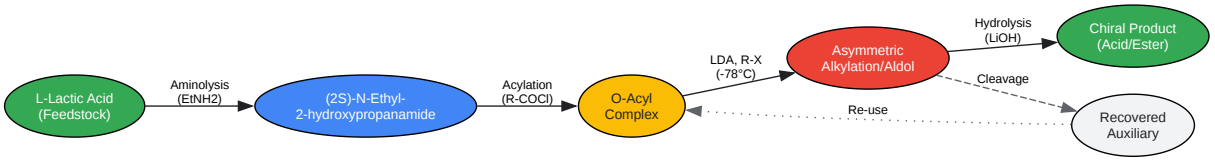
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- Enolization: Cool a solution of O-propionyl lactamide (1.0 equiv) in THF to -78°C. Add LDA (1.1 equiv) dropwise. Stir for 30 min to form the chelated Lithium enolate.
- Alkylation: Add Benzyl Bromide (1.2 equiv). Stir at -78°C for 2h, then warm to -20°C.
- Quench: Sat. NH_4Cl.
- Data: Expect dr ~15:1. Recrystallization of the crude product often upgrades dr to >99:1.

Cleavage (Hydrolysis)

- Reagents: LiOH (2.0 equiv), THF/H_2O (3:1).
- Procedure: Dissolve alkylated product in THF/H_2O at 0°C. Add LiOH. Stir until TLC shows consumption of starting material (~1-2h).
- Recovery: Extract the chiral auxiliary (Lactamide) from the aqueous phase after acidification (if acid stable) or separation of the carboxylate salt. Note: Lactamide is water-soluble; continuous extraction may be required for high recovery.

Workflow Visualization



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Caption: Figure 2: Circular workflow demonstrating the synthesis, utilization, and recovery of the lactamide auxiliary.

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